

Fencamine-d3: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fencamine-d3

Cat. No.: B15145624

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **Fencamine-d3**. Given the absence of a publicly available, specific Safety Data Sheet (SDS) for **Fencamine-d3**, this document synthesizes information for the parent compound, Fencamine, to guide researchers in its safe handling and use. Fencamine is classified as a psychostimulant of the amphetamine class.^{[1][2][3]} The "-d3" designation indicates a deuterated form of Fencamine, which is not expected to significantly alter its fundamental chemical or toxicological properties.

Chemical and Physical Properties

A summary of the known physical and chemical properties of Fencamine is presented below. This data is essential for understanding its behavior under various laboratory conditions.

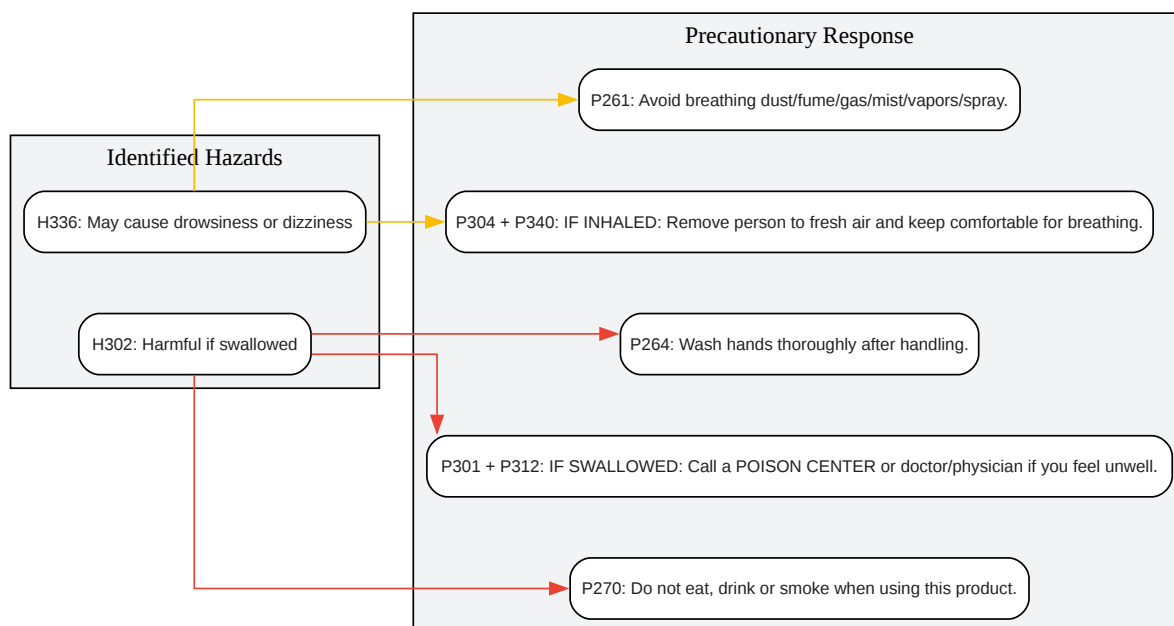
Property	Value	Source
Molecular Formula	C ₂₀ H ₂₈ N ₆ O ₂	PubChem ^[4]
Molar Mass	384.48 g/mol	Wikipedia ^{[2][3]} , Benchchem ^[5]
CAS Number	28947-50-4	PubChem ^[4] , Wikipedia ^{[2][3]} , Benchchem ^[5]

Hazard Identification and Classification

Fencamine is classified with specific hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must be aware of these potential hazards before handling the compound.

Hazard Class	GHS Pictogram	Hazard Statement
Acute toxicity, oral	Warning	H302: Harmful if swallowed[4]
Specific target organ toxicity, single exposure	Warning	H336: May cause drowsiness or dizziness[4]

The following diagram illustrates the logical relationship between the identified hazards and necessary precautionary measures.

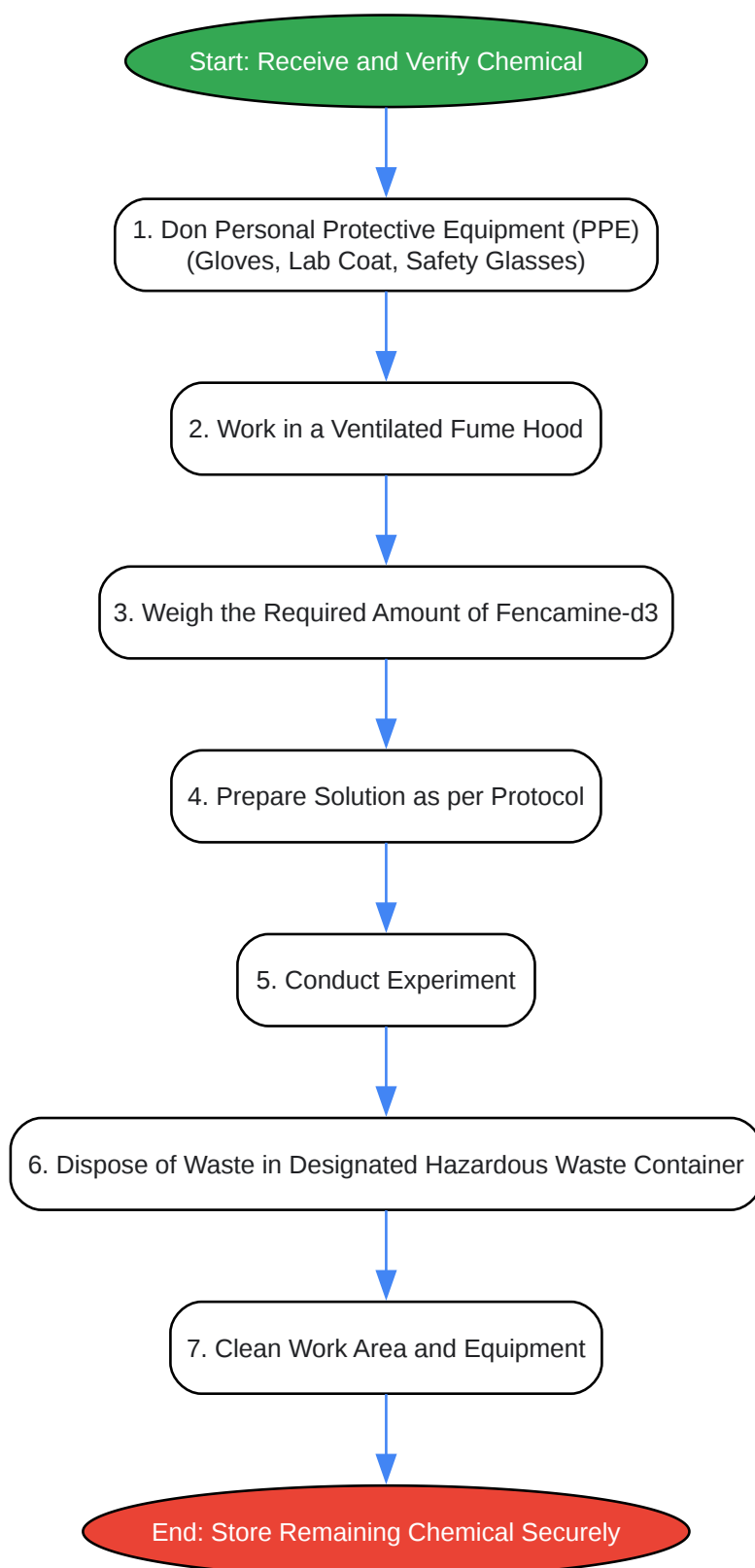


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Caption: GHS Hazard and Precautionary Statement Relationships.

Experimental Protocols and Safe Handling

While specific experimental protocols for **Fencamine-d3** are not publicly available, the following general workflow for handling potentially hazardous chemical compounds in a laboratory setting should be followed.



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Caption: General Laboratory Workflow for Handling **Fencamine-d3**.

Detailed Methodologies for Safe Handling:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields.
- **Ventilation:** All work with **Fencamine-d3** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Weighing:** Use a precision balance within the fume hood. Handle the compound carefully to avoid generating dust.
- **Solution Preparation:** When preparing solutions, add the solid **Fencamine-d3** to the solvent slowly to avoid splashing.
- **Waste Disposal:** Dispose of all waste materials, including contaminated PPE and unused solutions, in clearly labeled hazardous waste containers in accordance with institutional and local regulations.
- **Decontamination:** Thoroughly clean all work surfaces and equipment with an appropriate solvent after use. Wash hands thoroughly with soap and water after handling the compound.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, rinse mouth. Call a poison control center or doctor immediately for treatment advice.
Inhalation	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	In case of skin contact, immediately flush with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	In case of eye contact, immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.

Storage and Stability

- Storage: **Fencamine-d3** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials.
- Stability: Information on the chemical stability of **Fencamine-d3** is not readily available. It is advisable to protect it from light and moisture.

Toxicological Information

Detailed toxicological studies on **Fencamine-d3** are not available in the public domain. As a member of the amphetamine class, it is expected to have stimulant effects on the central nervous system. Overdose may lead to symptoms such as agitation, restlessness, dizziness, and tremor.

Disclaimer: This guide is intended for informational purposes only and is based on the limited data available for Fencamine. It is not a substitute for a formal Safety Data Sheet. Researchers

are strongly encouraged to consult with their institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment before handling this compound.

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References

- 1. Fencamine [medbox.iiab.me]
- 2. Fencamine - Wikipedia [en.wikipedia.org]
- 3. Fencamine - Wikiwand [wikiwand.com]
- 4. Fencamine | C₂₀H₂₈N₆O₂ | CID 115374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fencamine | 28947-50-4 | Benchchem [benchchem.com]
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